

Application Notes and Protocols for TAS05567 in Mouse Models of Allergic Reaction

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Compound of Interest

Compound Name: TAS05567

Cat. No.: B12429882

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Introduction

TAS05567 is a potent and highly selective inhibitor of spleen tyrosine kinase (Syk). Syk is a critical mediator in the signaling pathways of various immune cells.[1][2] In the context of allergic reactions, Syk plays an essential role in the downstream signaling of the high-affinity IgE receptor (FcεRI) on mast cells and basophils.[1][2] Cross-linking of IgE on the surface of these cells by an allergen triggers the activation of Syk, leading to degranulation and the release of inflammatory mediators such as histamine, leukotrienes, and cytokines. These mediators are responsible for the clinical manifestations of allergic reactions. By inhibiting Syk, **TAS05567** has demonstrated the potential to abrogate these immunoglobulin-mediated responses, making it a promising therapeutic candidate for allergic diseases.[1][2]

Preclinical studies in rodent models have shown that **TAS05567** can effectively suppress IgE-mediated allergic reactions in a dose-dependent manner.[1][2] Specifically, in a mouse model of passive cutaneous anaphylaxis (PCA), which mimics an acute allergic skin reaction, oral administration of **TAS05567** has been shown to reduce ear swelling significantly.[1]

These application notes provide detailed protocols for the use of **TAS05567** in a mouse model of IgE-mediated allergic reaction, specifically the passive cutaneous anaphylaxis (PCA) model leading to ear swelling. The information is intended to guide researchers in designing and executing experiments to evaluate the efficacy of **TAS05567** and other Syk inhibitors.

Data Presentation

The following table summarizes the dose-dependent inhibitory effect of orally administered **TAS05567** on IgE-mediated ear swelling in a mouse passive cutaneous anaphylaxis (PCA) model.

TAS05567 Dosage (mg/kg, p.o.)	Mean Inhibition of Ear Swelling (%)	Reference
3	45	Hayashi et al., 2018
10	70	Hayashi et al., 2018
30	95	Hayashi et al., 2018

Experimental Protocols

Passive Cutaneous Anaphylaxis (PCA) in Mice

This protocol describes the induction of an IgE-mediated allergic reaction in the ears of mice, leading to measurable swelling. This model is suitable for evaluating the in vivo efficacy of anti-allergic compounds like **TAS05567**.

Materials:

- Male BALB/c mice (8-10 weeks old)
- Anti-dinitrophenyl (DNP)-IgE monoclonal antibody
- DNP-human serum albumin (HSA)
- **TAS05567**
- Vehicle for **TAS05567** (e.g., 0.5% methylcellulose)
- Sterile phosphate-buffered saline (PBS)
- Evans blue dye (1% in sterile PBS)

- Digital calipers or thickness gauge
- Formamide (for dye extraction, optional)
- Spectrophotometer (for dye quantification, optional)

Procedure:

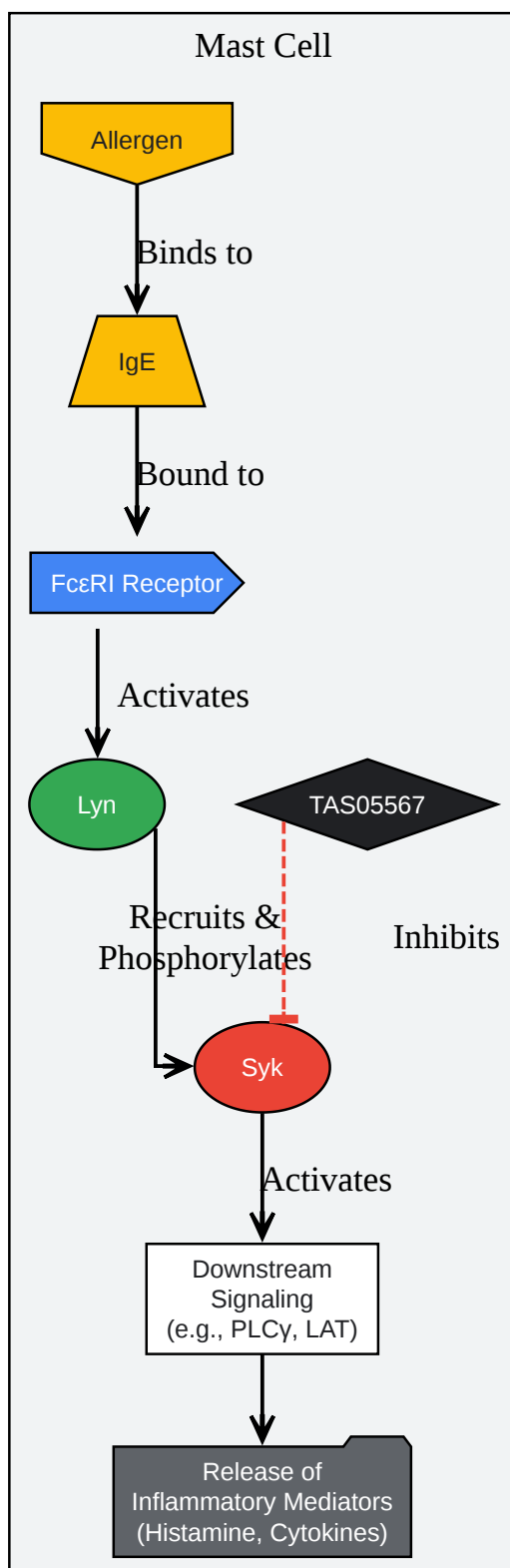
- Sensitization:
 - Inject mice intradermally (i.d.) in the pinna of one ear with 20 μ L of anti-DNP-IgE (0.5 μ g/mL in sterile PBS).
 - The contralateral ear can be injected with sterile PBS as a control.
- Drug Administration:
 - 23 hours after sensitization, administer **TAS05567** or vehicle orally (p.o.) to the mice.
 - Prepare **TAS05567** in the appropriate vehicle at the desired concentrations (e.g., 3, 10, 30 mg/kg). The volume of oral administration is typically 10 mL/kg.
- Antigen Challenge:
 - One hour after drug administration (24 hours after sensitization), intravenously (i.v.) inject the mice with 200 μ L of DNP-HSA (250 μ g/mL in sterile PBS containing 1% Evans blue dye).
- Measurement of Ear Swelling:
 - Measure the thickness of both ears using digital calipers before the antigen challenge and at 1 hour post-challenge.
 - The increase in ear thickness is calculated by subtracting the pre-challenge measurement from the post-challenge measurement.
 - The percentage of inhibition of ear swelling by **TAS05567** is calculated as follows: % Inhibition = $[1 - (\text{Increase in ear thickness with } \mathbf{TAS05567} / \text{Increase in ear thickness with$

vehicle)] x 100

- (Optional) Quantification of Vascular Permeability:
 - After the final ear thickness measurement, euthanize the mice and excise the ears.
 - Incubate the ears in formamide at 63°C overnight to extract the Evans blue dye.
 - Measure the absorbance of the extracted dye at 620 nm using a spectrophotometer. The amount of dye is proportional to the increase in vascular permeability.

Visualizations

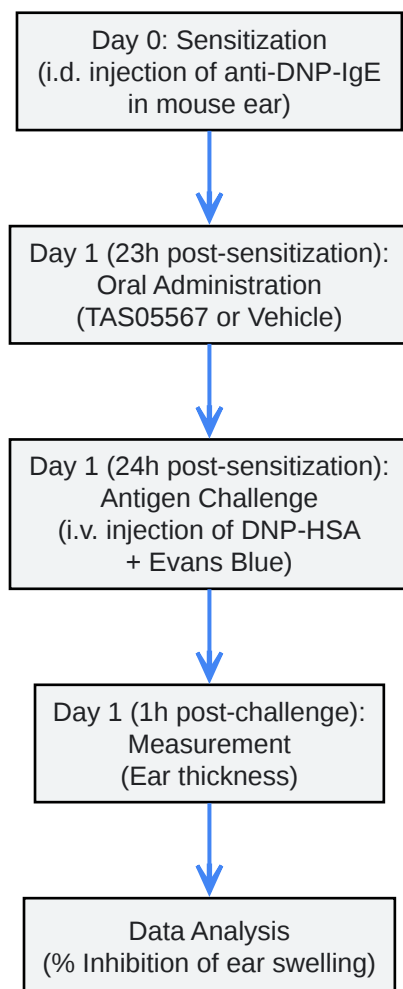
Syk Signaling Pathway in Mast Cell Activation



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Caption: IgE-mediated activation of mast cells and the inhibitory action of **TAS05567** on the Syk signaling pathway.

Experimental Workflow for PCA Mouse Model



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Caption: Experimental workflow for the passive cutaneous anaphylaxis (PCA) mouse model to evaluate **TAS05567** efficacy.

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References

- 1. journals.plos.org [journals.plos.org]
- 2. Spleen tyrosine kinase inhibition attenuates airway hyperresponsiveness and pollution-induced enhanced airway response in a chronic mouse model of asthma - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for TAS05567 in Mouse Models of Allergic Reaction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12429882#tas05567-dosage-for-mouse-models-of-allergic-reaction]

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